

Safeguarding Your Research: A Comprehensive Guide to Handling D-Leucine-d10

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Compound of Interest

Compound Name: D-Leucine-d10

Cat. No.: B12414514

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For researchers, scientists, and professionals in drug development, ensuring laboratory safety is paramount. This guide provides essential safety and logistical information for the handling and disposal of **D-Leucine-d10**, a stable isotope-labeled amino acid. By adhering to these procedural steps, you can maintain a safe laboratory environment while ensuring the integrity of your research.

Hazard Assessment and Key Data

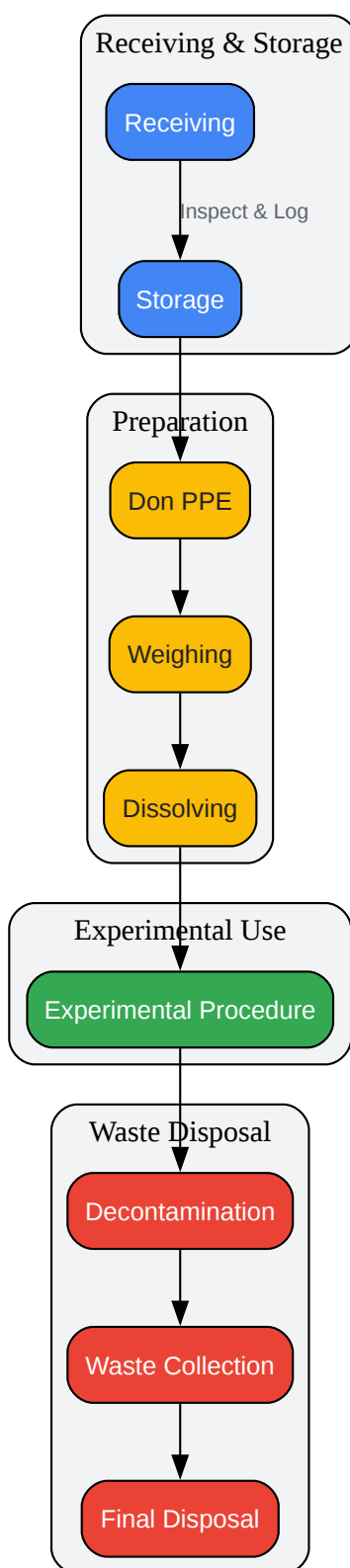
According to Safety Data Sheets (SDS), **D-Leucine-d10** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. Health and safety data for isotopically-labeled compounds are often limited, and it is prudent to assume they are similar to their unlabeled counterparts. D-Leucine is also considered non-hazardous.

For comprehensive planning, key quantitative data regarding **D-Leucine-d10** is summarized in the table below.

Property	Value
Chemical Formula	C ₆ H ₃ D ₁₀ NO ₂
CAS Number	271247-12-2
Molecular Weight	141.23 g/mol
Physical State	Solid
Appearance	White to off-white powder
Storage Temperature	Store at room temperature away from light and moisture. For long-term storage, 4°C is recommended.
Hazard Classification	Not a hazardous substance or mixture. ^[1]

Operational Plan: From Receipt to Experimentation

A systematic approach to handling **D-Leucine-d10** is crucial to prevent contamination and ensure user safety. The following workflow outlines the key steps from receiving the compound to its use in experimental procedures.



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Caption: Workflow for Safe Handling of **D-Leucine-d10**

Personal Protective Equipment (PPE)

The consistent use of appropriate PPE is the foundation of laboratory safety.

Essential PPE:

- **Eye Protection:** Safety glasses with side shields or chemical safety goggles are mandatory to protect against splashes.
- **Hand Protection:** Chemically resistant gloves, such as nitrile gloves, should be worn. Always inspect gloves for any signs of degradation before use and wash hands thoroughly after removal.
- **Body Protection:** A clean lab coat or other protective clothing is required to prevent skin contact.

Experimental Protocols

Weighing **D-Leucine-d10**:

To minimize the risk of aerosolization and contamination, follow these steps when weighing the powdered compound:

- **Preparation:** Designate a specific area for handling the compound to avoid cross-contamination. Ensure the analytical balance is placed in a draft-shielded enclosure or a chemical fume hood.
- **Equipment:** Use clean spatulas and weighing boats. Anti-static devices can be beneficial to prevent the powder from clinging to surfaces.
- **Procedure:**
 - Tare the weighing boat on the balance.
 - Carefully transfer the desired amount of **D-Leucine-d10** to the weighing boat.
 - Close the container immediately after use to prevent spills and contamination.

- Clean the balance and surrounding area with a damp cloth or a HEPA-filtered vacuum to remove any residual powder. Avoid dry sweeping, which can generate dust.

Preparing Solutions:

- Solvent Selection: Consult your experimental protocol for the appropriate solvent.
- Dissolution:
 - In a well-ventilated area or chemical fume hood, add the weighed **D-Leucine-d10** to a suitable flask.
 - Slowly add the solvent to the flask.
 - If necessary, use a sonicator or vortex mixer to aid dissolution.
 - Ensure the container is securely capped.

Disposal Plan

Proper disposal of chemical waste is critical for environmental protection and laboratory safety.

Waste Segregation and Collection:

- Solid Waste: Unused **D-Leucine-d10** powder and any materials contaminated with the solid (e.g., weighing boats, gloves, paper towels) should be collected in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Solutions containing **D-Leucine-d10** should be collected in a designated, labeled waste container for non-hazardous chemical waste. Do not pour solutions down the drain unless specifically permitted by your institution's environmental health and safety (EHS) office.

Final Disposal:

Since **D-Leucine-d10** is a stable isotope-labeled compound and not radioactive, no special precautions for radioactivity are necessary. The disposal of waste containing stable isotopes is generally the same as for the unenriched material.^[2] All chemical waste should be disposed of

in accordance with local, state, and federal regulations. Contact your institution's EHS department for specific guidance on waste disposal procedures.

By implementing these operational and disposal plans, researchers can handle **D-Leucine-d10** safely and effectively, fostering a secure and productive research environment.

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References

- 1. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 2. moravek.com [moravek.com]
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